

Assessing the Specificity of 4-Aminobenzohydrazide as a Chemical Probe: A Comparative Guide

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Compound of Interest

Compound Name: 4-Aminobenzohydrazide

Cat. No.: B1664622

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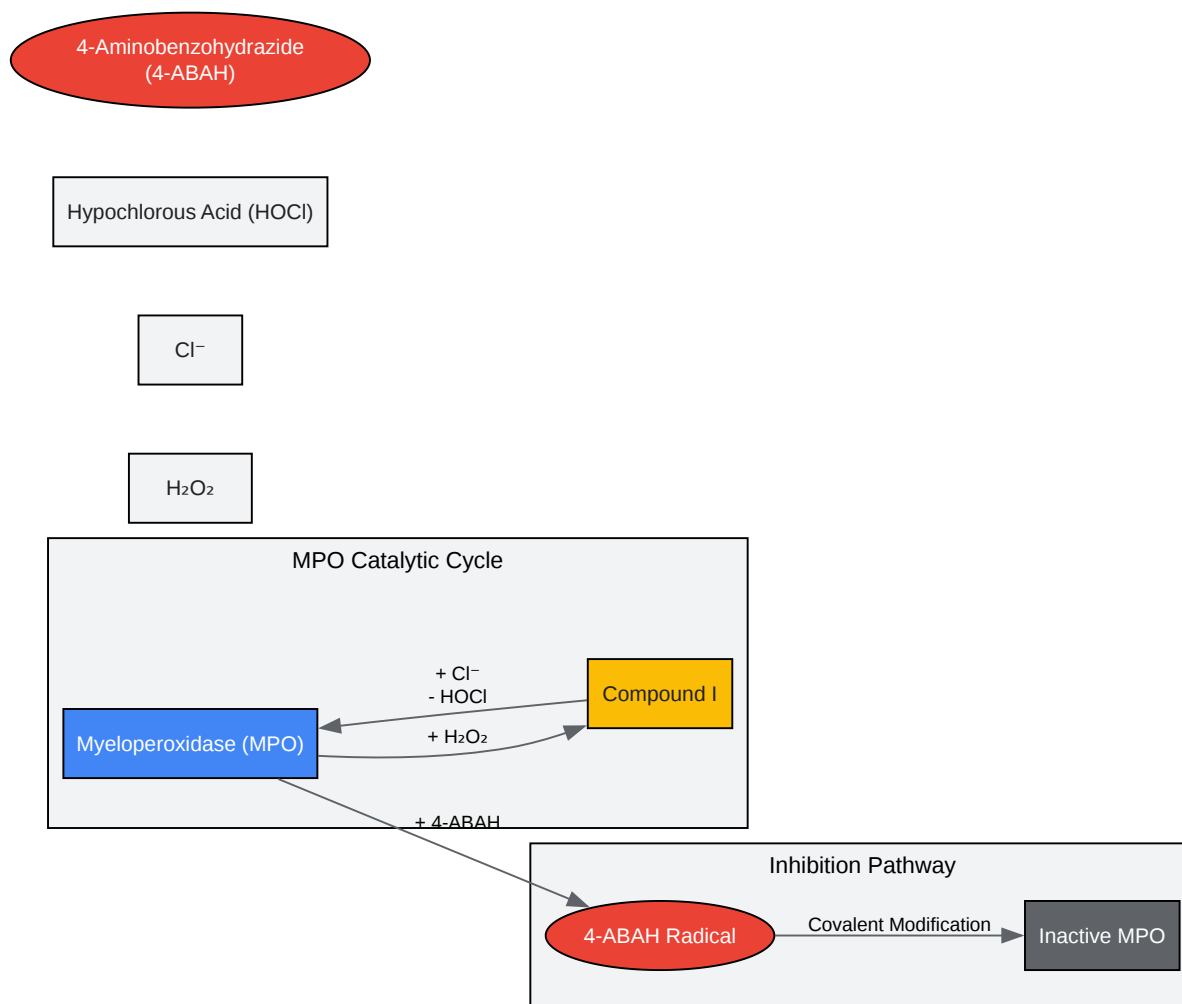
For researchers, scientists, and drug development professionals, the selection of a chemical probe with high specificity is paramount to ensure the validity of experimental results. This guide provides a detailed comparison of **4-Aminobenzohydrazide** (4-ABAH), a widely used myeloperoxidase (MPO) inhibitor, with newer alternatives, focusing on their specificity and performance based on published experimental data.

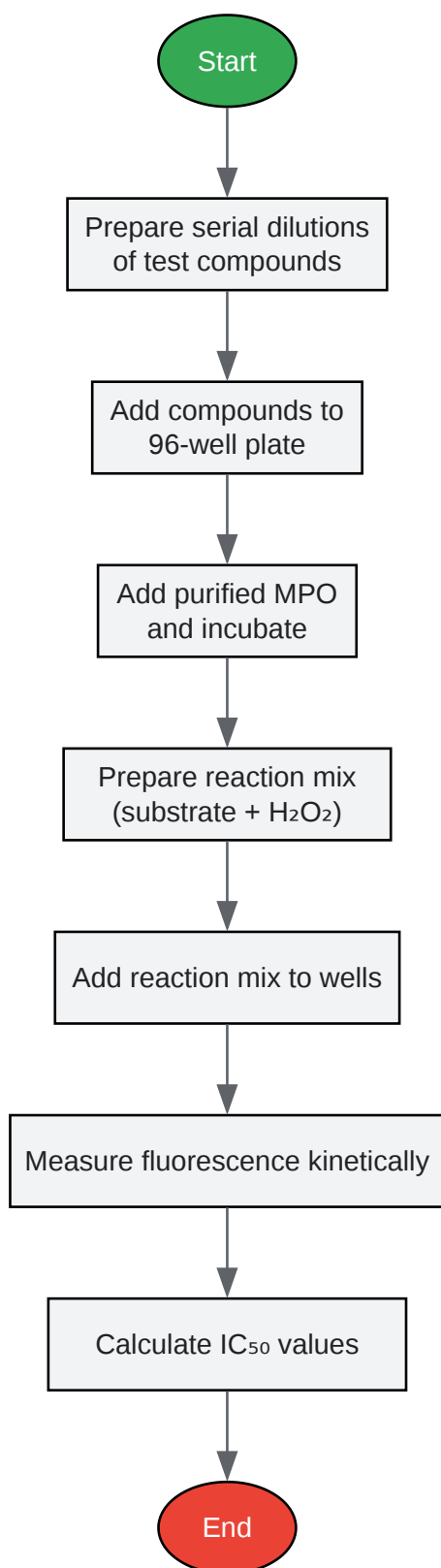
Myeloperoxidase is a heme-containing peroxidase enzyme abundantly expressed in neutrophils and, to a lesser extent, in monocytes. It plays a crucial role in the innate immune system by catalyzing the formation of reactive oxygen species, including hypochlorous acid (HOCl), which are vital for pathogen clearance. However, excessive MPO activity is implicated in the pathophysiology of numerous inflammatory diseases, such as cardiovascular and neurodegenerative disorders, making it a key therapeutic target. **4-Aminobenzohydrazide** has long been a staple tool for investigating the role of MPO in these processes. This guide will objectively assess its specificity in comparison to more recently developed MPO inhibitors.

Mechanism of Action: Targeting the MPO Catalytic Cycle

4-Aminobenzohydrazide is an irreversible, mechanism-based inhibitor of MPO. The enzyme's catalytic cycle involves the reaction of MPO with hydrogen peroxide (H_2O_2), forming a highly reactive intermediate, Compound I. 4-ABAH is oxidized by MPO to a reactive radical

intermediate. This radical then covalently modifies and inactivates the enzyme, preventing it from completing its catalytic cycle and producing hypochlorous acid.





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